

# Application Note: Analysis of Boscalid-5-hydroxy Glucuronide Conjugate in Biological Matrices

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## Compound of Interest

Compound Name: *Boscalid-5-hydroxy*

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## Introduction

Boscalid is a broad-spectrum fungicide widely used in agriculture.[1][2] Understanding its metabolic fate in biological systems is crucial for toxicological risk assessment and regulatory compliance. In mammals, a primary metabolic pathway involves the hydroxylation of the parent compound to form **Boscalid-5-hydroxy** (M510F01), followed by conjugation with glucuronic acid to produce **Boscalid-5-hydroxy** glucuronide (M510F65 or M510F02).[3][4][5] This glucuronide conjugate is a significant metabolite found in various biological matrices such as urine, liver, and eggs.[3][6] Due to its polar nature, direct analysis of the glucuronide conjugate can be challenging. A common and effective approach involves the enzymatic hydrolysis of the conjugate to its aglycone, **Boscalid-5-hydroxy**, prior to instrumental analysis.

This application note provides a detailed protocol for the extraction and quantification of **Boscalid-5-hydroxy** glucuronide conjugate from biological matrices using enzymatic hydrolysis followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Metabolic Pathway of Boscalid

Boscalid undergoes a two-step metabolic process to form the glucuronide conjugate. The first step is a Phase I hydroxylation reaction, followed by a Phase II glucuronidation reaction.[3][7]

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